

3-Bromo-4-hydroxy-5-methoxybenzonitrile structure

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Compound of Interest

Compound Name: *3-Bromo-4-hydroxy-5-methoxybenzonitrile*

CAS No.: 52805-45-5

Cat. No.: B1277632

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An In-depth Technical Guide to **3-Bromo-4-hydroxy-5-methoxybenzonitrile**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Bromo-4-hydroxy-5-methoxybenzonitrile**, a pivotal chemical intermediate. Designed for researchers, medicinal chemists, and professionals in drug development and agrochemical synthesis, this document delves into the compound's structural characteristics, physicochemical properties, a validated synthesis pathway with mechanistic insights, and its significant applications.

Introduction: Strategic Importance in Synthesis

3-Bromo-4-hydroxy-5-methoxybenzonitrile is a highly functionalized aromatic compound that serves as a versatile building block in modern organic synthesis.^[1] Its unique arrangement of a nitrile, a hydroxyl, a methoxy, and a bromine group on a benzene ring offers multiple reaction sites for chemical modification. This strategic combination of functional groups makes it an exceptionally valuable precursor in the development of complex molecular architectures, particularly for novel therapeutic agents and specialized agrochemicals.^{[1][2]} The presence of

the nitrile group, a common pharmacophore, and the bromine atom, which allows for cross-coupling reactions, positions this molecule as a key intermediate in constructing diverse chemical libraries for screening and development.^{[1][3]}

Molecular Structure and Physicochemical Properties

The structural integrity and properties of a chemical intermediate are foundational to its application in complex synthetic routes. Below is a summary of the key identifiers and physicochemical properties of **3-Bromo-4-hydroxy-5-methoxybenzonitrile**.

Chemical Structure

The molecule consists of a central benzene ring substituted with four functional groups. The nitrile ($-C\equiv N$) and hydroxyl ($-OH$) groups are positioned para to each other. The methoxy ($-OCH_3$) and bromine ($-Br$) atoms are ortho and meta to the nitrile group, respectively.

2D Structure of **3-Bromo-4-hydroxy-5-methoxybenzonitrile**

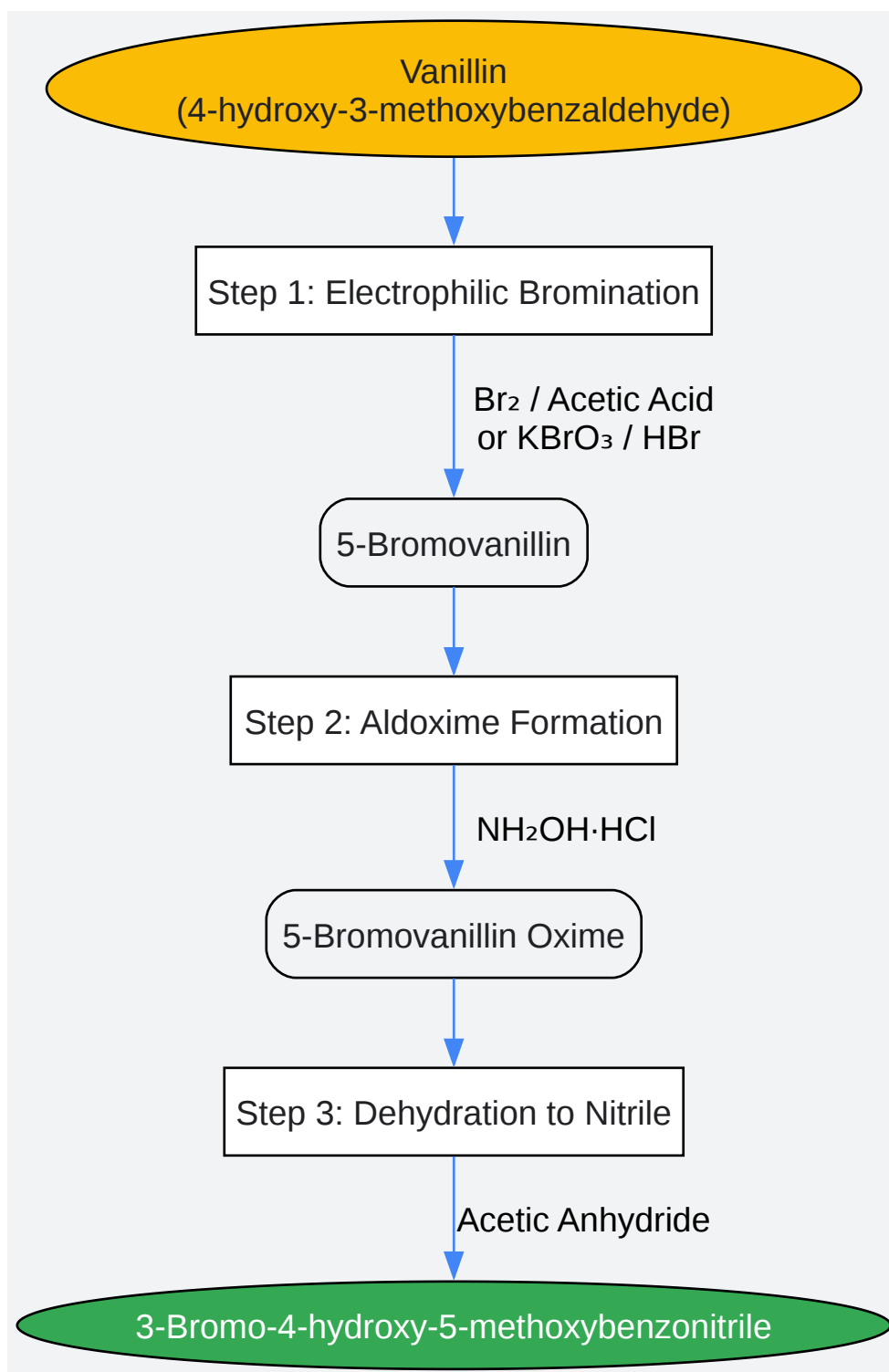
Properties Data Table

The quantitative data for this compound have been consolidated from various chemical suppliers and databases to provide a reliable reference.

Property	Value	Source(s)
CAS Number	52805-45-5	[1] [4] [5] [6] [7]
Molecular Formula	C ₈ H ₆ BrNO ₂	[1] [5] [6] [7]
Molecular Weight	228.04 g/mol	[1] [7]
Appearance	Tan to Brown or White to Almost white powder/crystal	[1] [5]
Melting Point	137-140 °C / 146 °C	[1] [5]
Purity	≥97% (GC) / >98.0% (GC)	[1] [5]
IUPAC Name	3-bromo-4-hydroxy-5-methoxybenzonitrile	[7]
InChI Key	FHXLXRNDUJYBEQ-UHFFFAOYSA-N	[6] [7]
SMILES	<chem>COC1=C(C(=CC(=C1)C#N)Br)O</chem>	[7]
Storage Conditions	Store at 0-8°C, in a dry, well-ventilated place	[1]

Synthesis Pathway and Experimental Protocol

The synthesis of **3-Bromo-4-hydroxy-5-methoxybenzonitrile** is not commonly reported as a direct, one-step procedure. A robust and logical synthetic route can be designed starting from the readily available and inexpensive feedstock, vanillin (4-hydroxy-3-methoxybenzaldehyde). This multi-step synthesis involves a regioselective bromination followed by the conversion of the aldehyde functional group into a nitrile.



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Proposed multi-step synthesis workflow from Vanillin.

Step 1: Synthesis of 5-Bromovanillin

Causality and Expertise: The synthesis begins with the electrophilic aromatic substitution of vanillin.[8] The hydroxyl (-OH) and methoxy (-OCH₃) groups are strong activating, ortho-, para-directing groups. The aldehyde (-CHO) group is a deactivating, meta-directing group. The powerful activating effects of the hydroxyl and methoxy groups dominate, directing the incoming electrophile (Br⁺). The position ortho to the hydroxyl group and meta to the aldehyde (C5) is the most sterically accessible and electronically enriched, leading to highly regioselective bromination at this site.[9] Using an in-situ generation method for bromine (from potassium bromate and hydrobromic acid) is often preferred in laboratory settings to avoid handling highly corrosive and volatile elemental bromine.[9][10]

Protocol:

- **Reaction Setup:** In a 250 mL Erlenmeyer flask equipped with a magnetic stir bar, dissolve 15.2 g (0.1 mol) of vanillin in 75 mL of glacial acetic acid.[11]
- **Brominating Agent Preparation:** In a separate flask, carefully prepare the brominating solution. Method A (Elemental Bromine): Slowly add 5.2 mL (0.1 mol) of bromine to 25 mL of glacial acetic acid.[11] Method B (In-situ Generation): To the vanillin solution, add 7.0 g (0.042 mol) of potassium bromate (KBrO₃).[9] Then, slowly add 12 mL of 48% hydrobromic acid (HBr) dropwise over 15 minutes.[9]
- **Reaction:** Stir the reaction mixture vigorously at room temperature. For Method A, add the bromine solution dropwise over 30 minutes.[11] For both methods, continue stirring for an additional 45-60 minutes after the addition is complete. The reaction progress can be monitored by TLC.
- **Work-up and Isolation:** Pour the reaction mixture into 500 mL of ice-cold water with stirring. [9] A precipitate of crude 5-bromovanillin will form.
- **Quenching:** Add a few drops of saturated sodium thiosulfate solution to neutralize any unreacted bromine (the yellow color will disappear).[9]
- **Purification:** Collect the solid product by vacuum filtration, washing the filter cake thoroughly with cold water. Recrystallize the crude solid from a 50% ethanol/water mixture to yield pure 5-bromovanillin as a white or pale yellow solid.[9]

Step 2: Synthesis of 5-Bromovanillin Oxime

Causality and Expertise: The conversion of an aldehyde to an oxime is a classic condensation reaction. The nitrogen atom of hydroxylamine is nucleophilic and attacks the electrophilic carbonyl carbon of the aldehyde. This is followed by a proton transfer and dehydration to yield the C=N double bond of the oxime. The reaction is typically carried out in a slightly acidic or neutral aqueous ethanol solution to ensure the hydroxylamine is sufficiently nucleophilic while also facilitating the dehydration step.

Protocol:

- **Reaction Setup:** In a round-bottom flask, suspend 11.5 g (0.05 mol) of 5-bromovanillin and 4.2 g (0.06 mol) of hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) in 100 mL of 95% ethanol.
- **Base Addition:** To this suspension, add a solution of 5.3 g (0.05 mol) of sodium carbonate in 25 mL of water, dropwise with stirring. This neutralizes the HCl salt and liberates the free hydroxylamine base.
- **Reaction:** Gently reflux the mixture for 1-2 hours. The reaction is complete when TLC analysis shows the disappearance of the starting aldehyde.
- **Isolation:** Cool the reaction mixture to room temperature and pour it into 300 mL of cold water. The 5-bromovanillin oxime will precipitate.
- **Purification:** Collect the solid by vacuum filtration, wash with cold water, and dry. The product is typically of sufficient purity for the next step, but can be recrystallized from ethanol/water if needed.

Step 3: Dehydration to 3-Bromo-4-hydroxy-5-methoxybenzonitrile

Causality and Expertise: The final step is the dehydration of the aldoxime to form the nitrile. Acetic anhydride is a common, effective, and inexpensive reagent for this transformation. It reacts with the hydroxyl group of the oxime, forming an acetate intermediate which is a good leaving group. A subsequent E2-type elimination, often base-catalyzed (e.g., by pyridine or sodium acetate), removes a proton from the carbon and eliminates the acetate group to form the carbon-nitrogen triple bond of the nitrile.

Protocol:

- **Reaction Setup:** In a flask fitted with a reflux condenser and a drying tube, add 12.3 g (0.05 mol) of 5-bromovanillin oxime to 30 mL (0.32 mol) of acetic anhydride.
- **Reaction:** Heat the mixture to reflux and maintain for 1 hour. The solid will dissolve as the reaction proceeds.
- **Work-up:** Carefully cool the reaction mixture and pour it onto 200 g of crushed ice. The excess acetic anhydride will be hydrolyzed to acetic acid.
- **Isolation:** The product, **3-Bromo-4-hydroxy-5-methoxybenzonitrile**, will precipitate as a solid. Stir the mixture until all the ice has melted, then collect the solid by vacuum filtration.
- **Purification:** Wash the crude product thoroughly with cold water, followed by a small amount of cold ethanol to remove impurities. The product can be further purified by recrystallization from an appropriate solvent system, such as ethanol or toluene, to yield the final high-purity compound.

Applications in Research and Development

The unique substitution pattern of **3-Bromo-4-hydroxy-5-methoxybenzonitrile** makes it a valuable intermediate in several high-value chemical industries.

- **Pharmaceutical Development:** This compound is a key intermediate in synthesizing novel pharmaceuticals.^{[1][2]} Its structure is particularly relevant in the development of anti-cancer agents, where the substituted phenyl ring can serve as a scaffold for molecules designed to interact with specific biological targets.^{[1][2][4]} The nitrile group can act as a hydrogen bond acceptor or a bioisostere for other functional groups, aiding in ligand-receptor binding.^[3]
- **Agrochemical Chemistry:** It is used in the formulation of modern pesticides and herbicides.^{[1][2]} The specific functional groups can be modified to create active ingredients that target plant or insect-specific biological pathways, aiming for high efficacy with reduced environmental impact.^[2]
- **Biochemical Research:** The compound serves as a tool in biochemical studies, including those focused on enzyme inhibition and receptor binding analysis.^{[1][2]} It can be used as a

starting point for creating probes to explore biological pathways and identify potential therapeutic targets.^[2]

- **Material Science:** In materials research, this molecule can be incorporated into the production of specialty polymers. The presence of bromine can enhance thermal stability and flame-retardant properties, making it useful for applications in electronics and advanced packaging materials.^[2]

Safety and Handling

As with any laboratory chemical, proper handling of **3-Bromo-4-hydroxy-5-methoxybenzonitrile** and its precursors is critical.

- **Hazard Identification:** The compound is classified as harmful if swallowed, in contact with skin, or if inhaled.^[7] It is also known to cause skin and serious eye irritation.^{[7][12]}
- **Personal Protective Equipment (PPE):** Always handle this chemical in a well-ventilated area or a chemical fume hood.^[13] Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.^{[12][13]}
- **First Aid Measures:**
 - **If Inhaled:** Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.^[12]
 - **In Case of Skin Contact:** Wash off immediately with soap and plenty of water.^[12]
 - **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[12]
 - **If Swallowed:** Do NOT induce vomiting. Rinse mouth with water and call a poison center or doctor immediately.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1] Recommended storage temperature is between 0-8°C.^[1]

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